Essential Safety and Operational Protocols for Handling NCC-149

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Compound of Interest

Compound Name:	*NCC-149*
CAS No.:	*1316652-41-1*
Cat. No.:	*B609493*

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Disclaimer: This document provides essential safety and logistical information for handling the research chemical **NCC-149**, a potent and selective HDAC8 inhibitor. The following guidelines are based on general laboratory safety principles for handling chemicals with biological activity. An official Safety Data Sheet (SDS) for **NCC-149** was not available at the time of this writing. Therefore, it is imperative to consult the supplier-provided SDS for specific handling and safety information before commencing any work. This information is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Risk Assessment

NCC-149 is identified as a potent and selective histone deacetylase 8 (HDAC8) inhibitor and is intended for research use only.[1][2][3] While it may be shipped as a non-hazardous chemical, its biological activity as an HDAC8 inhibitor and its potential as an antineoplastic agent warrant careful handling to minimize exposure.[1][3] The primary routes of exposure in a laboratory setting are inhalation, skin contact, and ingestion.[4]

Personal Protective Equipment (PPE)

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The selection of appropriate PPE is crucial to prevent exposure to **NCC-149**. The following table summarizes the recommended PPE for handling this compound in a laboratory setting.[5][6][7][8][9]

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PPE Category	Item	Specifications	Purpose
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 approved	Protects eyes from splashes and airborne particles.
Face Shield	Worn over safety glasses or goggles	Recommended when there is a significant risk of splashes.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are generally suitable. Check manufacturer's compatibility chart.	Protects hands from direct contact with the chemical.
Double Gloving	-	Recommended for enhanced protection, especially when handling concentrated solutions.	
Body Protection	Laboratory Coat	Long-sleeved, knee-length	Protects skin and personal clothing from contamination.
Chemical-Resistant Apron	Worn over the lab coat	Provides an additional layer of protection against splashes.	
Respiratory Protection	Fume Hood	-	All handling of solid NCC-149 and its solutions should be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.
N95 Respirator or higher	NIOSH-approved	May be required for weighing or handling	

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	large quantities of the solid compound outside of a fume hood, based on a risk assessment.

Operational Plan for Handling NCC-149

This section provides a step-by-step guide for the safe handling of **NCC-149** from receipt to disposal.

3.1. Preparation and Weighing

- Preparation: Before handling **NCC-149**, ensure the work area, typically a chemical fume hood, is clean and uncluttered. Assemble all necessary equipment, including microbalances, spatulas, weigh boats, and solvent dispensers.
- Donning PPE: Put on all required PPE as outlined in the table above.
- Weighing: Carefully weigh the desired amount of **NCC-149** powder in a weigh boat inside a chemical fume hood to minimize the risk of inhalation. Use anti-static weigh boats if necessary.
- Solution Preparation: Add the solvent to the vessel containing the weighed **NCC-149**. Ensure the container is appropriately labeled with the chemical name, concentration, solvent, date, and your initials.

3.2. Experimental Use

- Containment: All experimental procedures involving **NCC-149** should be conducted within a designated area, preferably a chemical fume hood, to contain any potential spills or aerosols.
- Spill Management: In the event of a spill, immediately alert others in the vicinity. Use an appropriate chemical spill kit to absorb and neutralize the spill. Dispose of the contaminated materials as hazardous waste.

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- Decontamination: After each use, decontaminate all surfaces and equipment that may have come into contact with **NCC-149**. Use a suitable cleaning agent, such as 70% ethanol, followed by water.

3.3. Storage

Store **NCC-149** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizers.[10]

Disposal Plan

All waste materials contaminated with **NCC-149**, including empty containers, used gloves, weigh boats, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow your institution's specific guidelines for hazardous waste disposal. Do not dispose of **NCC-149** down the drain or in the regular trash.

Experimental Workflow and Safety Protocols

The following diagram illustrates the standard workflow for handling **NCC-149**, incorporating key safety checkpoints.

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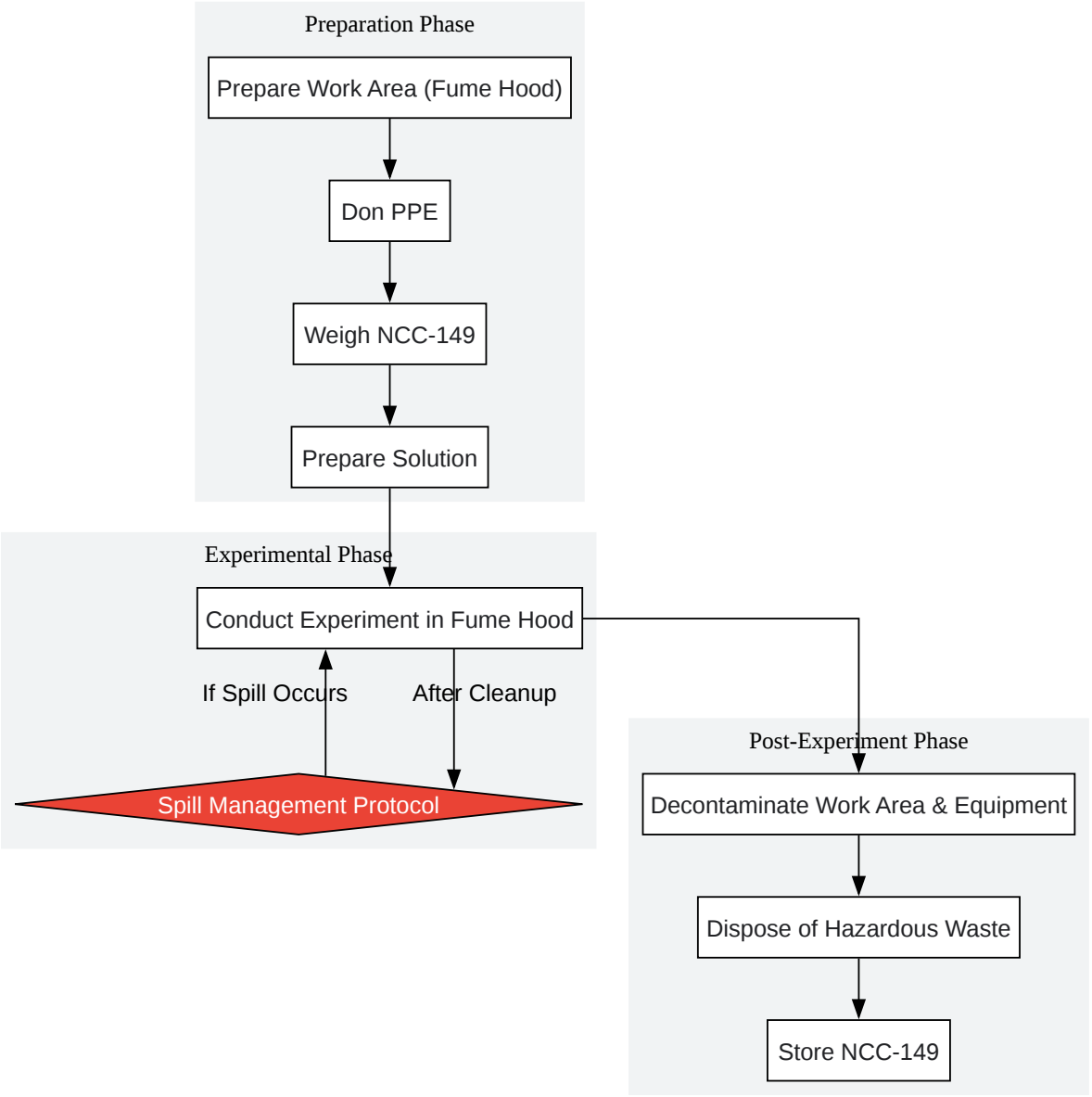

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